

Commercial Availability & Technical Guide: 2-Bromo-6-cyclohexylpyridine

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Compound of Interest

Compound Name: 2-Bromo-6-cyclohexylpyridine

CAS No.: 1017781-62-2

Cat. No.: B14183811

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Part 1: Executive Summary & Chemical Profile

2-Bromo-6-cyclohexylpyridine is a specialized heterocyclic building block utilized primarily in medicinal chemistry for the synthesis of lipophilic pyridine scaffolds. Its structure features a pyridine ring substituted at the 2-position with a bromine atom (a versatile handle for cross-coupling) and at the 6-position with a cyclohexyl group (providing steric bulk and lipophilicity).

Due to its specific substitution pattern, it is classified as a Tier 2 Niche Intermediate—available from select catalog suppliers but often requiring lead times for gram-scale quantities.

Chemical Identity Table[1][2]

Property	Specification
Chemical Name	2-Bromo-6-cyclohexylpyridine
CAS Number	1017781-62-2
Molecular Formula	C ₁₁ H ₁₄ BrN
Molecular Weight	240.14 g/mol
SMILES	BrC1=NC(C2CCCCC2)=CC=C1
Physical State	Viscous liquid or low-melting solid (Predicted MP: <50°C)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
LogP (Predicted)	~4.2 (High Lipophilicity)

Part 2: Commercial Landscape & Sourcing Strategy

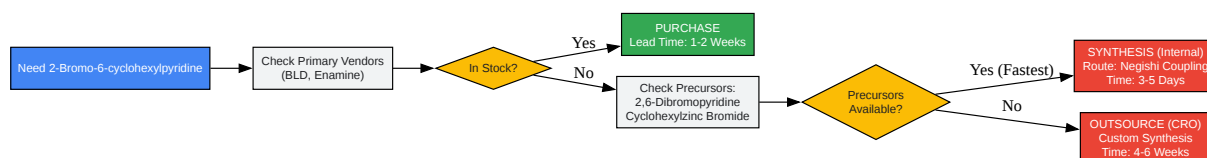
Supplier Ecosystem

Unlike commodity chemicals (e.g., 2-bromopyridine), the 6-cyclohexyl analog is not universally stocked. Procurement officers must distinguish between Stocking Vendors and Virtual Aggregators.

- Primary Catalog Suppliers:
 - BLD Pharm: Catalog #BD01484578. Validated source for research quantities (mg to g scale).
 - Specialized Building Block Vendors: Enamine, ChemScene, and Combi-Blocks frequently hold inventory of such pyridine derivatives or possess the immediate precursor (2,6-dibromopyridine) for rapid synthesis.

"Make vs. Buy" Decision Matrix

Given the potential for stockouts, researchers should use the following logic to determine the sourcing route:



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Figure 1: Strategic decision tree for sourcing **2-Bromo-6-cyclohexylpyridine**. Blue indicates the starting point; Green indicates the optimal path; Red indicates resource-intensive paths.

Part 3: Technical Synthesis Guide (The "Make" Option)

If commercial supply is unavailable, the synthesis of **2-Bromo-6-cyclohexylpyridine** is best achieved via Negishi Cross-Coupling. This method is superior to Minisci radical alkylation for this specific target due to higher regioselectivity and yield.

Protocol: Negishi Coupling of 2,6-Dibromopyridine[4]

Mechanism: Palladium-catalyzed selective mono-coupling of an organozinc reagent to an aryl halide. Target Scale: 10.0 mmol (approx. 2.4 g product).

Reagents & Materials

- Substrate: 2,6-Dibromopyridine (CAS 626-05-1) – 2.37 g (10 mmol).
- Nucleophile: Cyclohexylzinc bromide (0.5 M in THF) – 22 mL (11 mmol, 1.1 equiv).
- Catalyst: Pd(PPh₃)₄ (Tetrakis) – 5 mol% OR Pd(dppf)Cl₂ – 3 mol%.
- Solvent: Anhydrous THF (degassed).

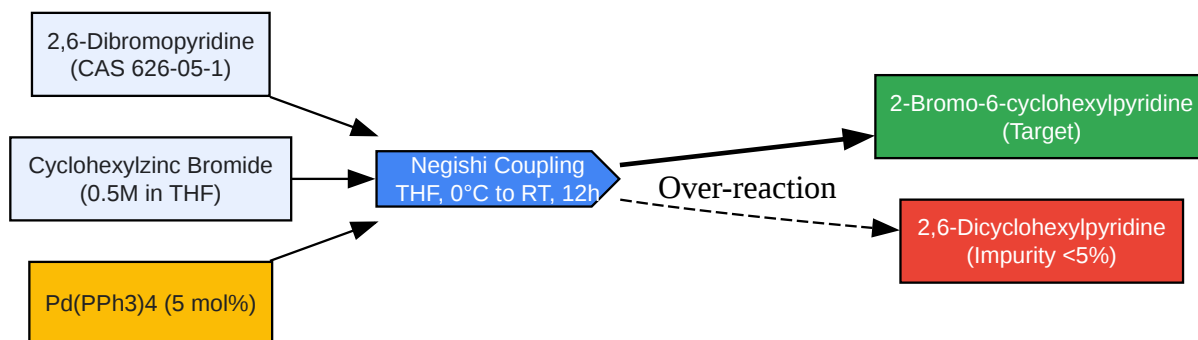
Step-by-Step Methodology

- Setup: Flame-dry a 100 mL Schlenk flask and purge with Argon/Nitrogen.

- **Dissolution:** Add 2,6-dibromopyridine (1.0 equiv) and Pd catalyst to the flask. Dissolve in anhydrous THF (20 mL).
- **Activation:** Stir at room temperature for 10 minutes to ensure catalyst solvation.
- **Addition:** Cool the solution to 0°C. Add the Cyclohexylzinc bromide solution dropwise via syringe over 15 minutes. Note: Slow addition prevents bis-coupling (formation of 2,6-dicyclohexylpyridine).
- **Reaction:** Allow the mixture to warm to Room Temperature (RT) and stir for 4–12 hours. Monitor via TLC (Hexane/EtOAc 9:1). The starting material (2,6-dibromo) is less polar than the mono-product.
- **Quench:** Quench with saturated aqueous NH₄Cl (20 mL).
- **Workup:** Extract with Ethyl Acetate (3 x 30 mL). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- **Purification:** Flash column chromatography (Silica gel). Elute with a gradient of 0-5% EtOAc in Hexanes.

Yield Expectation: 65–75%.

Synthesis Pathway Diagram



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Figure 2: Negishi coupling pathway. The reaction utilizes organozinc chemistry to selectively install the cyclohexyl group while retaining the second bromine atom for future functionalization.

Part 4: Quality Control & Validation

To ensure the material is suitable for drug development (e.g., as a scaffold for kinase inhibitors), the following QC parameters must be met.

Impurity Profiling (HPLC)

- Critical Impurity: 2,6-Dibromopyridine (Starting Material) and 2,6-Dicyclohexylpyridine (Bis-coupled).
- Method: Reverse Phase C18.
 - Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
 - Gradient: 50% B to 95% B over 15 min (High lipophilicity requires high organic content).
 - Detection: UV @ 254 nm.

NMR Validation (^1H NMR, 400 MHz, CDCl_3)

- Aromatic Region: Look for the characteristic splitting of the 2,6-disubstituted pyridine (typically two doublets and a triplet, or a multiplet pattern depending on resolution).
 - $\delta \sim 7.4$ ppm (t, 1H, C4-H)
 - $\delta \sim 7.2$ ppm (d, 1H, C3-H, adjacent to Br)
 - $\delta \sim 7.0$ ppm (d, 1H, C5-H, adjacent to Cyclohexyl)
- Aliphatic Region:
 - $\delta \sim 2.6$ ppm (tt, 1H, benzylic methine of cyclohexyl).
 - $\delta \sim 1.2\text{--}1.9$ ppm (multiplets, 10H, remaining cyclohexyl protons).

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Sources

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